

Managing the Flammability Hazards of 1-Butyne: A Technical Support Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Butyne

Cat. No.: B089482

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on safely managing the hazards associated with **1-Butyne**, an extremely flammable gas. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may arise during experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary flammability hazards of **1-Butyne**?

A1: **1-Butyne** is an extremely flammable gas that can form explosive mixtures with air.^{[1][2][3]} Its vapors are heavier than air and can travel along the ground to a distant ignition source, causing a flashback.^[4] The gas is stored under pressure and may explode if heated.^[1]

Q2: I suspect a **1-Butyne** leak in my lab. What is the immediate course of action?

A2: If you suspect a leak, immediately evacuate all personnel from the danger area.^[2] If it is safe to do so, eliminate all ignition sources, such as open flames, sparks, and hot surfaces.^[2] ^[5] Do not attempt to extinguish a leaking gas fire unless the leak can be stopped safely.^{[3][6]} Ventilate the area and move the leaking container to a well-ventilated space if possible.^{[1][3]}

Q3: What personal protective equipment (PPE) is required when working with **1-Butyne**?

A3: When handling **1-Butyne**, it is crucial to use appropriate PPE to prevent exposure. This includes:

- Eye Protection: Chemical goggles or safety glasses and a face shield.[\[1\]](#)
- Hand Protection: Protective gloves.[\[1\]](#) For handling the liquefied gas, use cold-insulating gloves.[\[1\]](#)
- Skin and Body Protection: Wear suitable protective clothing.[\[1\]](#)
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[\[1\]](#)

Q4: How should **1-Butyne** cylinders be stored?

A4: **1-Butyne** cylinders must be stored in a cool, dry, and well-ventilated area, away from sources of ignition.[\[7\]](#) Protect them from sunlight and do not expose them to temperatures exceeding 50°C (122°F).[\[1\]](#) Cylinders should be stored upright and securely chained to prevent them from falling.[\[1\]](#)

Q5: In the event of a fire involving a **1-Butyne** cylinder, what is the correct firefighting procedure?

A5: In case of a fire, evacuate the area immediately.[\[1\]](#) If a cylinder is involved, fight the fire remotely due to the risk of explosion.[\[1\]](#) Use water spray or fog to cool exposed containers.[\[1\]](#) Suitable extinguishing media include alcohol-resistant foam, carbon dioxide, and dry powder.[\[1\]](#) Do not extinguish a leaking gas fire unless the leak can be stopped safely.[\[3\]](#)[\[6\]](#)

Q6: What are the first-aid measures for exposure to **1-Butyne**?

A6:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Contact with the liquefied gas can cause frostbite.[\[1\]](#) Immediately warm the affected area with lukewarm water (not to exceed 105°F or 41°C).[\[2\]](#)[\[6\]](#) Do not rub the

affected area. Seek medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][2] Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1-Butyne**.

Property	Value
Chemical Formula	C4H6[7]
Molecular Weight	54.09 g/mol [7]
Boiling Point	8 °C (46.4 °F)[7]
Melting Point	-126 °C (-194.8 °F)[7]
Flash Point	-61 °C (-77.8 °F)[7]
Lower Explosive Limit (LEL)	1.6% by volume in air[6]
Upper Explosive Limit (UEL)	10% by volume in air[6]
Autoignition Temperature	385 °C (725 °F)[6]

Experimental Protocols

Protocol 1: Safe Handling and Dispensing of **1-Butyne** Gas

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a fume hood.
 - Verify that a calibrated gas leak detector is present and functional.
 - Remove all potential ignition sources from the vicinity.

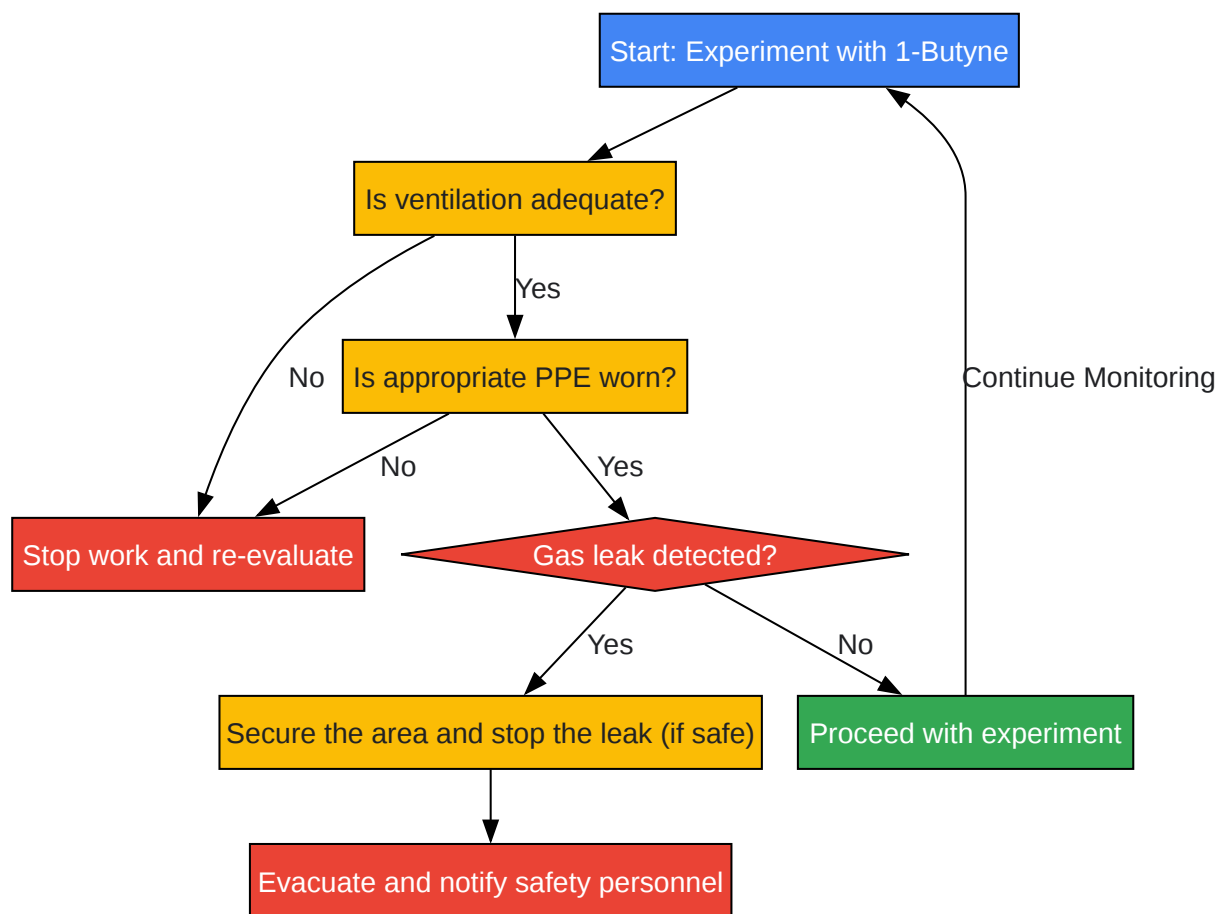
- Don the required personal protective equipment (PPE): safety glasses with side shields, flame-retardant lab coat, and appropriate gloves.
- Cylinder Inspection and Connection:
 - Visually inspect the **1-Butyne** cylinder for any signs of damage or leaks.
 - Ensure the cylinder is securely fastened in an upright position.
 - Use a regulator and tubing specifically designed for flammable gases.
 - Connect the regulator to the cylinder valve, ensuring a tight seal. Use only non-sparking tools for this purpose.^[1]
- Dispensing:
 - Slowly open the main cylinder valve.
 - Adjust the regulator to the desired delivery pressure.
 - Monitor for any audible or visible leaks. If a leak is detected, immediately close the cylinder valve and address the leak before proceeding.
 - Once the desired amount of gas is dispensed, close the cylinder valve first, then the regulator valve.

Protocol 2: Emergency Shutdown Procedure

- Immediate Action:
 - In the event of a significant leak, fire, or other emergency, immediately close the main cylinder valve if it is safe to do so.
 - Activate the laboratory's emergency shutdown system, if available.
- Evacuation and Notification:
 - Evacuate all personnel from the immediate area.

- Alert laboratory personnel and the designated safety officer.
- If there is a fire, activate the nearest fire alarm.
- First Response (Trained Personnel Only):
 - Only trained personnel should attempt to address the emergency.
 - For a small fire not involving the cylinder, use a dry chemical or carbon dioxide fire extinguisher.
 - For a leaking gas fire, do not extinguish the flame unless the gas flow can be stopped.[\[3\]](#)
[\[6\]](#)

Visual Workflow



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Caption: A workflow for managing hazards during experiments with **1-Butyne**.

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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. amp.generalair.com [amp.generalair.com]
- 3. pcs.com.sg [pcs.com.sg]
- 4. cpchem.com [cpchem.com]
- 5. 1-Butyne | C₄H₆ | CID 7846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. gasinnovations.com [gasinnovations.com]
- 7. gfschemicals.com [gfschemicals.com]
- To cite this document: BenchChem. [Managing the Flammability Hazards of 1-Butyne: A Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089482#managing-hazards-of-1-butyne-as-a-flammable-gas]

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